Assessing the Reliability of Cummingtonite in Petrogenetic Modeling: A Comparative Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*CUMMINGTONITE*
CAS No.:	*17499-08-0*
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In the intricate field of petrogenetic modeling, the accurate determination of pressure (P) and temperature (T) conditions of rock formation is paramount. Amphiboles, a diverse group of inosilicate minerals, are frequently employed as geothermobarometers to unravel the history of metamorphic and igneous rocks. Among them, **cummingtonite**, a magnesium-iron silicate hydroxide, serves as a critical indicator in specific geological settings. This guide provides a comprehensive assessment of the reliability of **cummingtonite** in petrogenetic modeling, comparing it with alternative minerals and presenting supporting experimental data for researchers, scientists, and drug development professionals venturing into geomaterial analysis.

Cummingtonite as a Petrogenetic Indicator

Cummingtonite is a monoclinic amphibole that forms a solid solution series between magnesio-**cummingtonite** and the iron-rich end-member, grunerite.[1] Its occurrence is typically associated with metamorphosed magnesium-rich rocks, amphibolites, and some felsic volcanic rocks.[2] The stability and composition of **cummingtonite** are sensitive to changes in temperature, pressure, and fluid composition, making it a valuable tool in petrogenetic studies.[3][4]

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The reliability of **cummingtonite** as a petrogenetic indicator is rooted in its well-defined stability field and its common coexistence with other pressure- and temperature-sensitive minerals. Experimental studies have constrained its stability limits, providing a foundation for its use in geothermobarometry.[1][3]

Limitations and Considerations

Despite its utility, the application of **cummingtonite** in petrogenetic modeling is not without its challenges. The nucleation of **cummingtonite** can be kinetically hindered, particularly in calcium-free systems, which can affect the interpretation of experimental results and natural assemblages.[5][6] Furthermore, the composition of **cummingtonite**, especially its Ca and Al content, can influence its stability and partitioning of elements with coexisting phases, introducing uncertainty into P-T estimates.[3]

Comparative Analysis with Alternative Minerals

The reliability of **cummingtonite** is best understood through comparison with other minerals commonly used in petrogenetic modeling for similar rock compositions. The primary alternatives include its orthorhombic polymorph, anthophyllite, and other calcic and sodic amphiboles.

Cummingtonite vs. Anthophyllite

Cummingtonite and anthophyllite are chemically similar but differ in their crystal structure. Magnesian anthophyllite is generally considered the lower-temperature form compared to magnesio-**cummingtonite** at metamorphic temperatures between 600-700 °C.[3][7] The transition between these two phases, known as the ortho-clino phase loop, is sensitive to both temperature and the iron-to-magnesium ratio, offering a potential geothermometer.[3] However, the precise location of the phase boundary can be influenced by minor components, requiring careful chemical analysis.

Cummingtonite vs. Calcic Amphiboles (Actinolite and Hornblende)

Cummingtonite often coexists with calcic amphiboles like actinolite and hornblende. A notable miscibility gap exists between **cummingtonite** and actinolite, with the width of this gap being temperature-dependent.[5][6][8] This solvus relationship can be exploited as a

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geothermometer, with the compositions of the coexisting amphiboles providing an estimate of the equilibration temperature.[5][6] However, the presence of sodium and aluminum, which are more readily incorporated into hornblende, can complicate these simple binary models.

Quantitative Data Summary

The following tables summarize key quantitative data for **cummingtonite** and its alternatives, derived from experimental studies. This data provides a basis for comparing their applicability in petrogenetic modeling.

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Mineral	General Formula	Crystal System	Key Petrogenetic Application
Cummingtonite	$(Mg,Fe)_7Si_8O_{22}(OH)_2$	Monoclinic	Geothermometry and geobarometry in metamorphosed mafic and ultramafic rocks.[1][3]
Anthophyllite	$(Mg,Fe)_7Si_8O_{22}(OH)_2$	Orthorhombic	Geothermometry in conjunction with cummingtonite; indicator of lower temperatures in Mg-rich rocks.[3][7]
Actinolite	$Ca_2(Mg,Fe)_5Si_8O_{22}(OH)_2$	Monoclinic	Geothermometry when coexisting with cummingtonite due to a temperature-dependent miscibility gap.[5][6]
Orthopyroxene	$(Mg,Fe)_2Si_2O_6$	Orthorhombic	Geothermometry and geobarometry, often in higher-grade metamorphic rocks; its equilibrium with cummingtonite is P-T sensitive.[3]

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Mineral Assemblage	P-T Range of Stability/Application	Key Experimental Finding	Reference
Cummingtonite + Quartz + H_2O	400-800 °C, <1 - 15 kbar	Stability is highly dependent on Mg/Fe ratio and water activity.[1][3]	Evans & Ghiorso (1995)
Cummingtonite + Actinolite	~500-600 °C at 2 kbar	A solvus exists between cummingtonite and actinolite, which is asymmetric and temperature-dependent.[5][6]	Cameron (1975)
Cummingtonite + Anthophyllite	~600-700 °C	Magnesio-cummingtonite is generally the higher-temperature phase compared to magnesian anthophyllite.[3][7]	Evans & Ghiorso (1995)
Cummingtonite + Olivine + Quartz	< 10 kbar, < 740 °C	This assemblage is restricted to lower pressures.[3][7]	Evans & Ghiorso (1995)
Cummingtonite + Orthopyroxene + Quartz	Generally higher T and P than the olivine-bearing assemblage.	Signifies higher metamorphic grades.[3][7]	Evans & Ghiorso (1995)

Experimental Protocols

The quantitative data presented above are derived from hydrothermal and piston-cylinder experiments. A generalized experimental protocol for determining the phase relations of amphiboles is as follows:

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- Starting Materials: Synthetic mineral gels or natural mineral powders of known composition are used as starting materials.
- Encapsulation: The starting material is sealed in a noble metal capsule (e.g., gold or platinum) with a controlled amount of water to ensure water saturation.
- Experimental Apparatus: The capsule is placed in a pressure vessel, such as a hydrothermal cold-seal pressure vessel for lower pressures or a piston-cylinder apparatus for higher pressures.
- P-T Conditions: The vessel is heated to the desired temperature and pressurized to the target pressure for a specific duration (days to months) to allow the charge to equilibrate. Oxygen fugacity is often controlled using solid-state buffers (e.g., FMQ - fayalite-magnetite-quartz).
- Quenching: At the end of the experiment, the vessel is rapidly cooled (quenched) to preserve the high-temperature mineral assemblage.
- Analysis: The experimental products are identified and their compositions are determined using techniques such as X-ray diffraction (XRD) and electron probe microanalysis (EPMA).

Visualization of Petrogenetic Relationships

To better illustrate the concepts discussed, the following diagrams, generated using the DOT language, depict key relationships in petrogenetic modeling involving **cummingtonite**.

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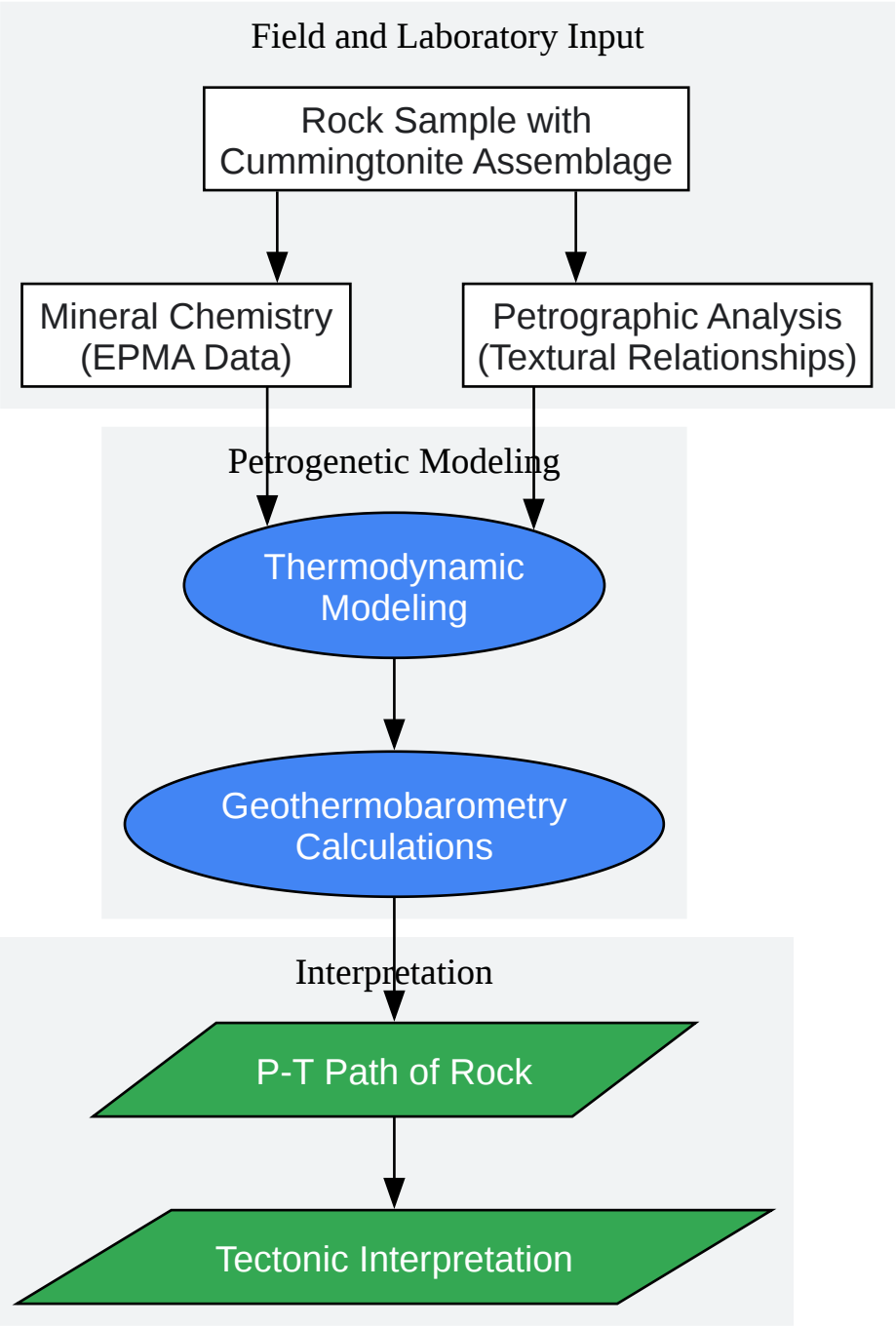

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Caption: Workflow for petrogenetic modeling using **cummingtonite**-bearing assemblages.

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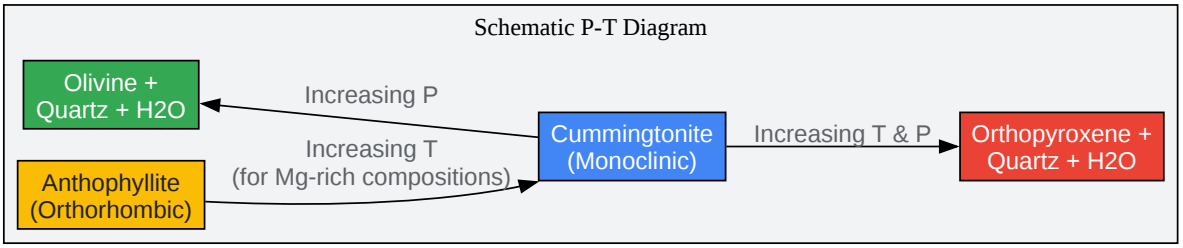

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Caption: Simplified phase relations of **cummingtonite** with related minerals.

Conclusion

Cummingtonite is a reliable and valuable indicator for constraining the pressure and temperature conditions of formation for a range of metamorphic and igneous rocks. Its reliability is enhanced when its composition and textural relationships with coexisting minerals, such as anthophyllite, actinolite, and orthopyroxene, are carefully considered. Experimental data provides a robust framework for the application of **cummingtonite** in geothermobarometry. However, researchers must be mindful of the potential kinetic limitations and the influence of minor chemical components. By integrating detailed petrographic analysis, precise mineral chemical data, and a thorough understanding of the experimental constraints, the reliability of petrogenetic models utilizing **cummingtonite** can be significantly improved.

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